

Stability and Storage of N,O-Dimethylhydroxylamine: A Technical Guide

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Compound of Interest

Compound Name: *N,O-Dimethylhydroxylamine*

Cat. No.: B073530

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage conditions for **N,O-Dimethylhydroxylamine**, focusing primarily on its commonly used hydrochloride salt. The information is compiled from technical datasheets and safety documents to ensure safe and effective use in a laboratory setting.

Core Stability Profile

N,O-Dimethylhydroxylamine hydrochloride is generally a stable compound under standard laboratory conditions.^{[1][2][3]} It is a white to off-white crystalline solid.^{[1][4]} However, its stability is influenced by several factors, including moisture, temperature, and contact with incompatible materials.

Key Stability Parameters:

- Hygroscopicity:** The compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[3][4][5]} This can impact its purity and stability over time.
- Thermal Stability:** It is stable at normal temperatures and pressures.^[1] However, at elevated temperatures, it can decompose.
- Incompatibilities:** Contact with strong oxidizing agents and bases should be avoided as they can lead to decomposition.^{[1][4][6]}

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **N,O-Dimethylhydroxylamine**. The following table summarizes the recommended storage conditions based on the physical form of the compound.

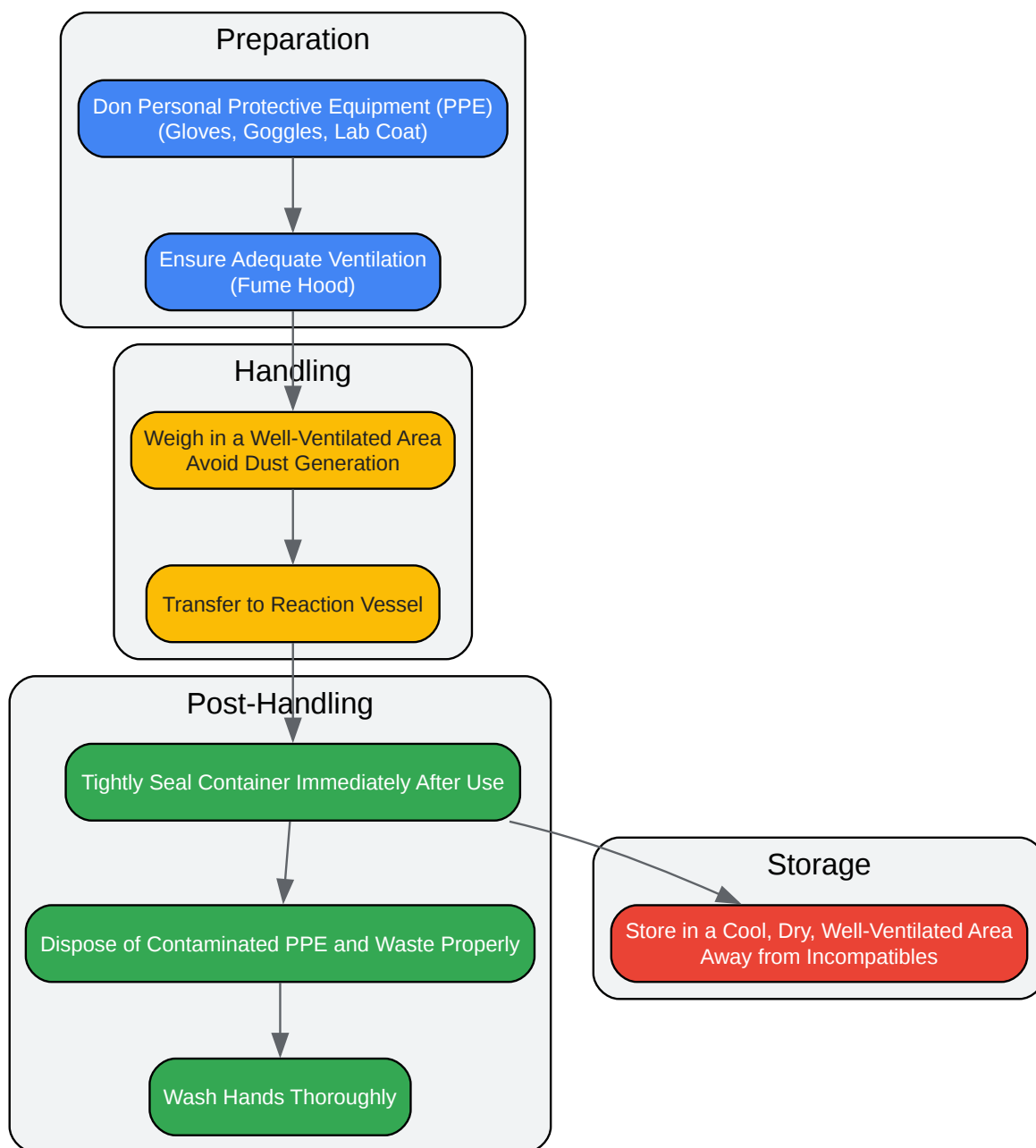
Form	Recommended Storage Temperature	Container	Atmosphere	Duration
Solid (Hydrochloride Salt)	Room temperature, in a cool, dry place[1][2]	Tightly sealed container[1][2][3]	Inert atmosphere recommended[3][6]	See Certificate of Analysis for expiration date
Solution in Solvent	-20°C	Tightly sealed container	Not specified	1 year[2]
-80°C	Tightly sealed container	Not specified	2 years[2]	

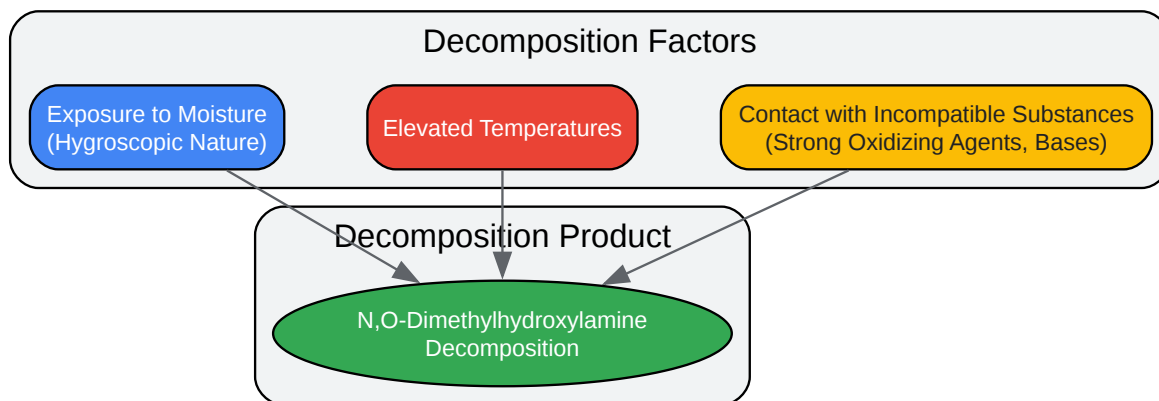
Handling and Personal Protection

Due to its potential as an irritant, appropriate handling procedures and personal protective equipment (PPE) are essential.

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the recommended workflow for safely handling **N,O-Dimethylhydroxylamine** powder in a laboratory setting.





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- To cite this document: BenchChem. [Stability and Storage of N,O-Dimethylhydroxylamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073530#stability-and-storage-conditions-for-n-o-dimethylhydroxylamine]

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